

3-Bromopyridine-2-carbonitrile molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromopyridine-2-carbonitrile

Cat. No.: B014651

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Technical Data Summary: 3-Bromopyridine-2-carbonitrile

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This document provides the fundamental chemical properties of **3-Bromopyridine-2-carbonitrile**, a key reagent in various biochemical and organic synthesis applications. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Core Molecular Information

The essential molecular data for **3-Bromopyridine-2-carbonitrile** is presented below. This compound is also known by the synonym 3-Bromo-2-cyanopyridine.^{[1][2]}

Property	Value
Molecular Formula	C6H3BrN2 ^{[1][3][4][5]}
Molecular Weight	183.01 g/mol ^{[1][2][3][5]}
CAS Number	55758-02-6 ^[2]

The molecular formula $C_6H_3BrN_2$ and a molecular weight of approximately 183.01 g/mol are consistently reported for this compound across major chemical data sources.[1][2][3][5] This pyridine derivative, featuring both a bromo and a cyano functional group, is utilized as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and advanced materials sectors.[5]

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